

Application Note: Co-immunoprecipitation Assay with MS4078 to Demonstrate Ternary Complex Formation

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: MS4078

Cat. No.: B15541213

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Proteolysis Targeting Chimeras (PROTACs) are a novel class of therapeutic agents designed to hijack the cell's natural protein disposal system to eliminate disease-causing proteins. These heterobifunctional molecules consist of a ligand that binds to a target protein of interest (POI), a ligand that recruits an E3 ubiquitin ligase, and a linker connecting the two. The formation of a stable ternary complex between the POI, the PROTAC, and the E3 ligase is the critical first step in the ubiquitination and subsequent proteasomal degradation of the target protein.

MS4078 is a potent PROTAC designed to induce the degradation of Anaplastic Lymphoma Kinase (ALK), a receptor tyrosine kinase implicated in various cancers, including non-small cell lung cancer and anaplastic large-cell lymphoma.^{[1][2][3]} **MS4078** achieves this by recruiting ALK to the Cereblon (CRBN) E3 ubiquitin ligase.^{[1][2]} This application note provides a detailed protocol for a co-immunoprecipitation (Co-IP) assay to demonstrate the formation of the ALK-**MS4078**-CRBN ternary complex in a cellular context, a key experiment to verify the mechanism of action of **MS4078**.

Principle of the Assay

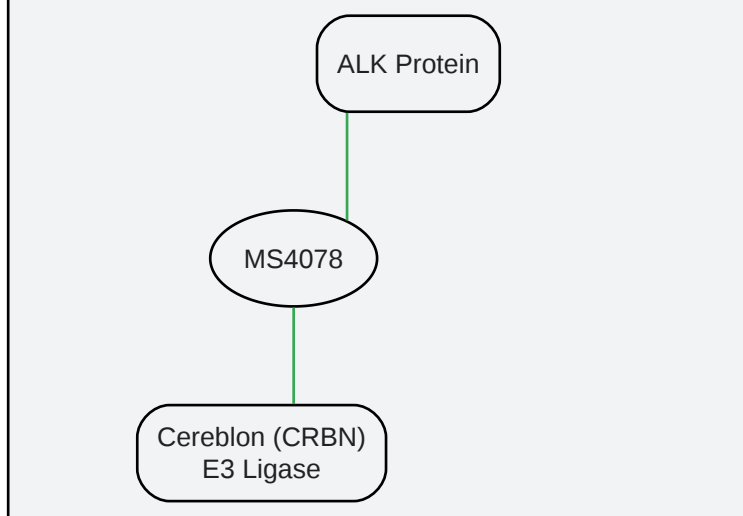
Co-immunoprecipitation is a powerful technique used to study protein-protein interactions. In this assay, an antibody against a specific "bait" protein is used to pull down the bait and any interacting "prey" proteins from a cell lysate. The resulting immunoprecipitated complex is then analyzed, typically by Western blotting, to detect the presence of the prey protein(s).

To demonstrate the **MS4078**-induced ternary complex, we will perform a Co-IP using an antibody against either ALK or CRBN. If a ternary complex is formed in the presence of **MS4078**, pulling down ALK should co-precipitate CRBN, and conversely, pulling down CRBN should co-precipitate ALK. This interaction should be dependent on the presence of **MS4078**.

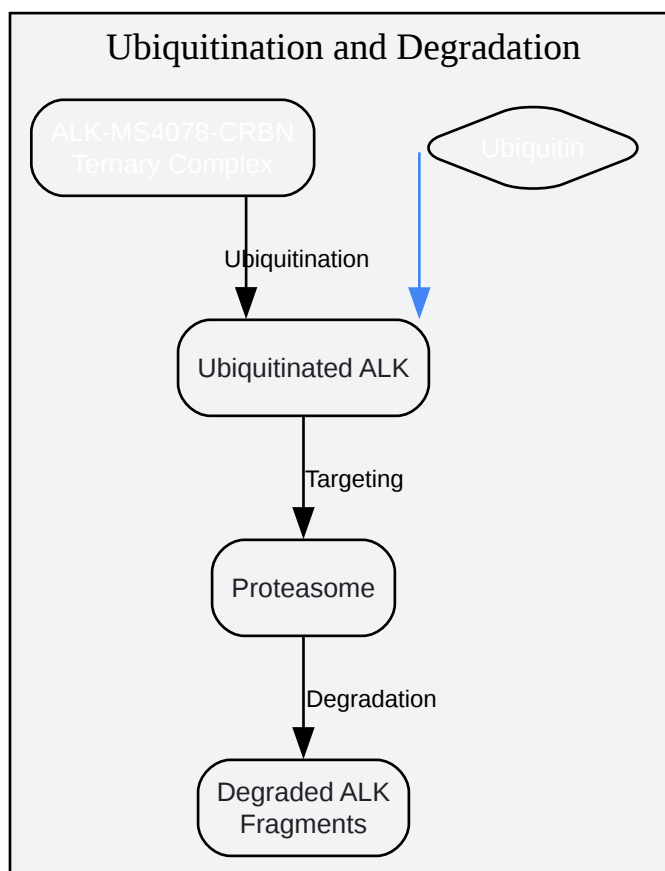
Signaling Pathway and Experimental Workflow

The formation of the ternary complex is the initiating event in the PROTAC-mediated degradation pathway. The following diagrams illustrate the mechanism of action of **MS4078** and the experimental workflow for the co-immunoprecipitation assay.

MS4078-Mediated Ternary Complex Formation

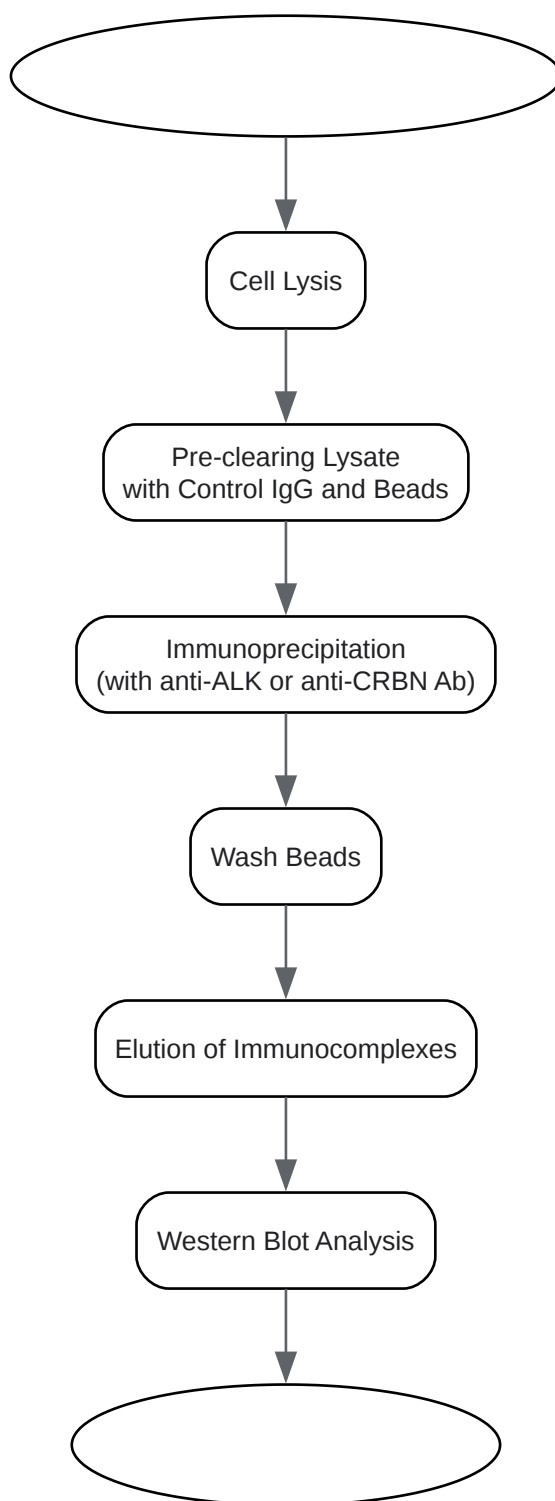


Ubiquitination and Degradation



[Click to download full resolution via product page](#)

MS4078 induced ternary complex formation and ALK degradation.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Proteolysis targeting chimeras (PROTACs) are emerging therapeutics for hematologic malignancies - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 2. Proteolysis Targeting Chimeras (PROTACs) of Anaplastic Lymphoma Kinase (ALK) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- To cite this document: BenchChem. [Application Note: Co-immunoprecipitation Assay with MS4078 to Demonstrate Ternary Complex Formation]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15541213/docs#application-note-co-immunoprecipitation-assay-with-ms4078-to-demonstrate-ternary-complex-formation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)